Introduction: Navigating the Data Landscape for 2-Ethyl-1,3-benzothiazole

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Compound of Interest

Compound Name:	*2-Ethyl-1,3-benzothiazole*
CAS No.:	*936-77-6*
Cat. No.:	*B042386*

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2-Ethyl-1,3-benzothiazole is a heterocyclic aromatic compound belonging to the benzothiazole family. These compounds are integral to a wide array of industrial and consumer products, serving as vulcanization accelerators in rubber, corrosion inhibitors, and precursors in the synthesis of pharmaceuticals and dyes.[1][2] Benzothiazole derivatives have demonstrated a broad spectrum of biological activities, including anti-inflammatory, antimicrobial, and antitumor properties, making them subjects of interest in medicinal chemistry and drug development.[3][4]

This guide provides a comprehensive toxicological profile and safety assessment of **2-Ethyl-1,3-benzothiazole**. It is crucial for researchers, scientists, and drug development professionals to understand that while a foundational level of hazard information exists for this specific molecule, the broader toxicological database is sparse. Consequently, a significant portion of this analysis relies on a well-established scientific practice: the use of data from structural analogs, primarily the parent compound benzothiazole (BZT) and the more extensively studied 2-mercaptobenzothiazole (2-MBZT). This approach, known as "read-across," is a cornerstone of modern toxicology for filling data gaps. This document will clearly delineate between data specific to **2-Ethyl-1,3-benzothiazole** and data inferred from its analogs to ensure scientific transparency and provide a robust framework for risk assessment.

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Section 1: Chemical Identity and Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is fundamental to predicting its environmental fate, bioavailability, and potential for interaction with biological systems. **2-Ethyl-1,3-benzothiazole** is a liquid at room temperature.[5] Its key identifiers and properties are summarized below.

Property	Value	Source
IUPAC Name	2-ethyl-1,3-benzothiazole	PubChem[5]
Molecular Formula	C_9H_9NS	PubChem[5]
Molecular Weight	163.24 g/mol	PubChem[5]
CAS Number	936-77-6	PubChem[5]
Appearance	Liquid	Human Metabolome Database (via PubChem)[5]
Melting Point	-2.5 °C	Human Metabolome Database (via PubChem)[5]
Boiling Point	233°C	Synerzine SDS (for Benzothiazole)[6]
Flash Point	116°C (Closed Cup)	Synerzine SDS (for Benzothiazole)[6]
XLogP3	3.4	PubChem (Computed)[5]

Note: Boiling point and flash point data are for the parent compound, benzothiazole, and are considered representative.

Section 2: GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products. According to the European Chemicals

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Agency (ECHA) C&L Inventory, **2-Ethyl-1,3-benzothiazole** is classified with the following hazards.[5]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

These classifications mandate careful handling and the use of appropriate personal protective equipment (PPE) to mitigate exposure risks.

Section 3: Detailed Toxicological Profile

This section synthesizes available data to construct a toxicological profile, explaining the causality behind the observed or predicted effects.

Acute Toxicity

The GHS classification indicates that **2-Ethyl-1,3-benzothiazole** is harmful via oral, dermal, and inhalation routes of exposure.[5] While specific LD50 (median lethal dose) values for this ethyl-substituted derivative are not readily available in the reviewed literature, data from the parent compound, benzothiazole, provide a useful surrogate for estimating the magnitude of its acute toxicity.

- Oral: Oral LD50 values for benzothiazole in rats are reported in the range of 380-492 mg/kg.[7]
- Dermal: A dermal LD50 of 126-200 mg/kg was reported for benzothiazole in rabbits.[7]

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- Inhalation: Benzothiazole is classified as harmful if inhaled, which can cause respiratory irritation and, in cases of significant exposure, may lead to alteration of the central nervous system.[8][9]

The primary mechanism of acute toxicity for many benzothiazoles involves irritation of mucosal surfaces and potential disruption of cellular respiration, although specific mechanistic studies on the 2-ethyl derivative are lacking.

Irritation and Sensitization

Consistent with its GHS classification, **2-Ethyl-1,3-benzothiazole** is expected to be a significant irritant.[5]

- Eye Irritation: Classified as causing serious eye irritation.[5] Studies on the parent compound found it to be a severe eye irritant in rabbits.[7]
- Skin Irritation: Classified as a skin irritant.[5] The parent compound was a mild to moderate skin irritant in animal studies.[7]
- Respiratory Irritation: The classification "May cause respiratory irritation" aligns with the known effects of inhaling vapors of similar volatile organic compounds.[5] Benzothiazole itself is recognized as a respiratory irritant.[10][11]

Genotoxicity and Carcinogenicity: An Analog-Based Assessment

No direct studies on the genotoxicity or carcinogenicity of **2-Ethyl-1,3-benzothiazole** were identified. Therefore, assessing this critical endpoint relies on data from its closest structural analogs.

Causality of Concern: The primary concern for the genotoxicity of benzothiazoles stems from their metabolic activation. The metabolism of benzothiazole is thought to involve ring-opening, leading to the formation of aromatic hydroxylamines.[10][11] These metabolites are structurally similar to known mutagens and carcinogens, providing a clear mechanistic basis for concern.

- Genotoxicity: The parent compound, benzothiazole, tested positive for mutagenicity in a Salmonella (Ames) assay when in the presence of a metabolic activation system (S9

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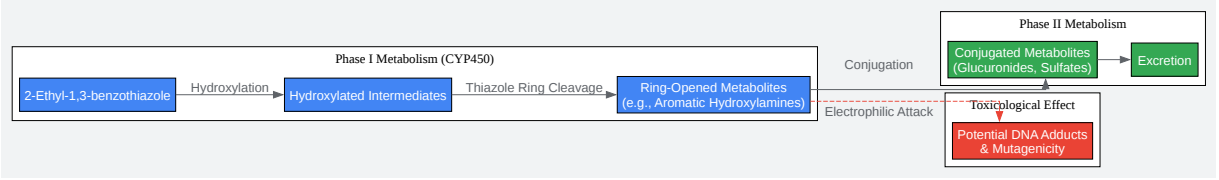
fraction).[10][11] This finding strongly suggests that metabolites of benzothiazole are capable of causing DNA mutations.

- Carcinogenicity: The structural analog 2-mercaptobenzothiazole (2-MBZT) is a rodent carcinogen.[10][11] Furthermore, epidemiological studies of rubber industry workers have suggested an association between exposure to 2-MBZT and an increased risk of bladder cancer.[1][10] While the mercapto group may play a role in the specific toxicity of 2-MBZT, the overall structural similarity and shared metabolic potential warrant a cautious approach when evaluating the carcinogenic potential of other benzothiazoles, including the 2-ethyl derivative.[7]

Conceptual Metabolic Pathway

The metabolic activation of benzothiazoles is a key step in their potential toxicity. The following diagram illustrates a conceptual pathway, highlighting the formation of potentially reactive metabolites.



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Caption: Conceptual metabolic pathway for **2-Ethyl-1,3-benzothiazole**.

Section 4: Safety, Handling, and Exposure Controls

Based on the known hazards, strict safety protocols are required when handling **2-Ethyl-1,3-benzothiazole**.

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- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[8]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.[6][12]
  - Hand Protection: Handle with chemically resistant gloves (e.g., nitrile, neoprene) that have been inspected prior to use.[12]
  - Skin and Body Protection: Wear a lab coat or protective clothing to prevent skin contact.[6][9]
  - Respiratory Protection: If vapors or aerosols are generated and engineering controls are insufficient, use a NIOSH-approved respirator.[8]
- Handling Procedures: Avoid breathing vapors or mists.[8] Do not eat, drink, or smoke when using this product.[6] Wash hands and any exposed skin thoroughly after handling.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials.[6][12]

Section 5: Recommended Experimental Protocols for Data Generation

To address the existing data gaps for **2-Ethyl-1,3-benzothiazole**, a series of standardized, validated toxicological assays should be performed. The following protocols represent the current standards in the field.

Protocol: Bacterial Reverse Mutation Test (Ames Test) - OECD Guideline 471

Objective: To assess the mutagenic potential of **2-Ethyl-1,3-benzothiazole** by measuring its ability to induce reverse mutations in indicator strains of Salmonella typhimurium and Escherichia coli. This protocol is self-validating through the mandatory inclusion of positive and negative controls.

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Methodology:

- Strain Selection: Utilize a minimum of five strains, including four S. typhimurium strains (TA98, TA100, TA1535, and TA1537) and one E. coli strain (WP2 uvrA or WP2 uvrA (pKM101)). This combination detects various types of mutations, including frameshift and base-pair substitutions.
- Metabolic Activation: Conduct the assay both with and without an exogenous metabolic activation system (a post-mitochondrial fraction, S9, from the livers of rodents treated with an enzyme-inducing agent like Aroclor 1254 or a combination of phenobarbital and β-naphthoflavone). This is critical, as the parent compound BZT was positive only with activation.[10]
- Dose Selection: Perform an initial range-finding study to determine the appropriate concentration range, identifying any cytotoxic effects. The main experiment should use at least five different analyzable concentrations.
- Exposure:
  - Plate Incorporation Method: Add the test substance, bacterial culture, and (if applicable) S9 mix to molten top agar. Pour this mixture onto a minimal glucose agar plate.
  - Pre-incubation Method: Incubate the test substance, bacterial culture, and S9 mix at 37°C for a short period (e.g., 20-30 minutes) before mixing with top agar and plating.
- Incubation: Incubate the plates at 37°C for 48-72 hours.
- Scoring: Count the number of revertant colonies (his+ for Salmonella, trp+ for E. coli) on each plate.
- Data Analysis: A positive result is defined as a concentration-related increase in the number of revertant colonies or a reproducible increase at one or more concentrations over the solvent control. A doubling of revertants over the background is a common benchmark for a positive call.

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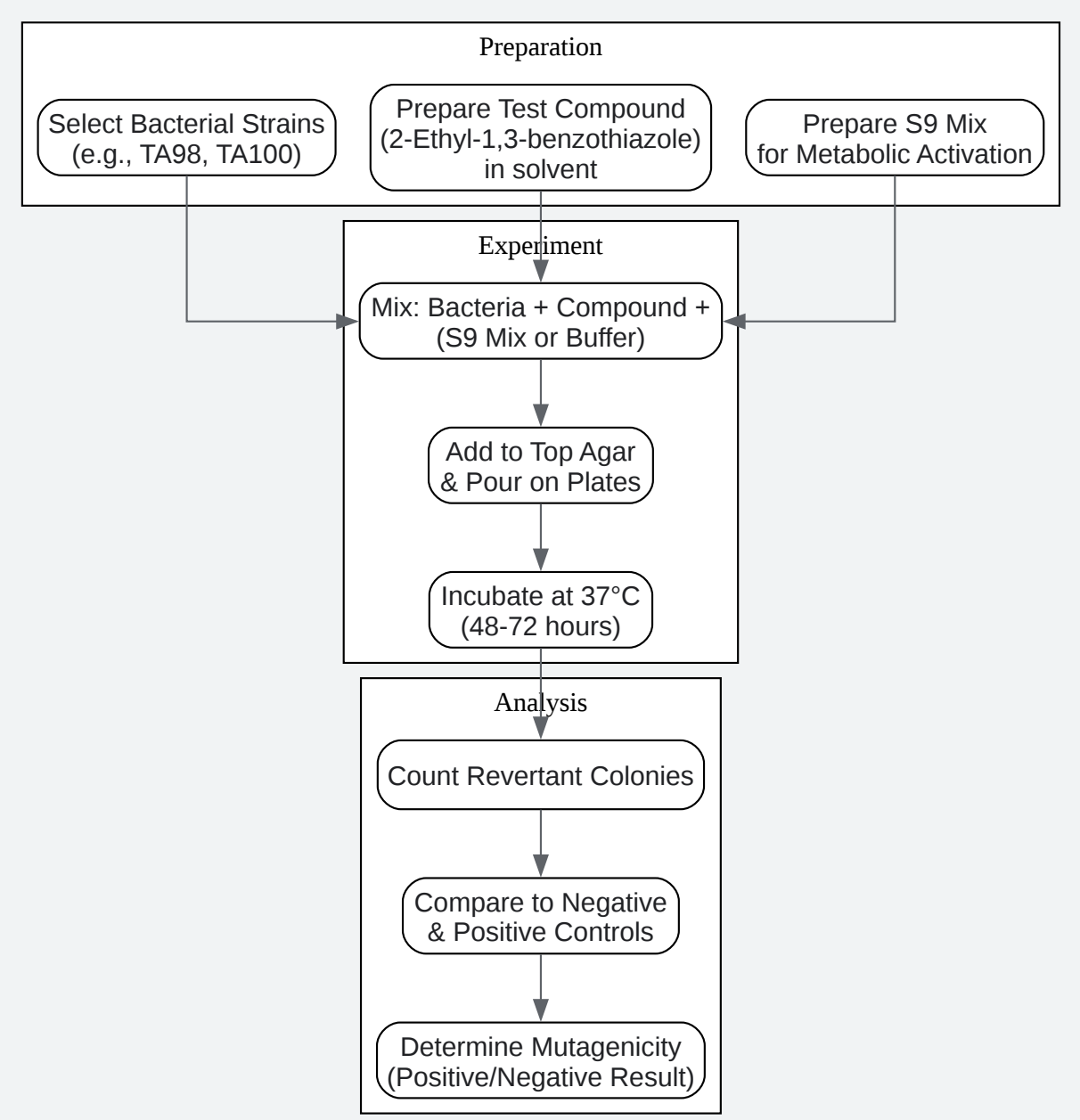

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Caption: Standard workflow for the Ames Bacterial Reverse Mutation Test.

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Protocol: In Vitro Skin Irritation - Reconstructed Human Epidermis Test (RhE) - OECD Guideline 439

Objective: To assess the skin irritation potential as an alternative to in vivo rabbit testing. The RhE model mimics the biochemical and physiological properties of the upper human skin layers. Its validity is established by the performance of reference controls.

Methodology:

- Tissue Preparation: Use commercially available, validated RhE tissue models (e.g., EpiDerm™, SkinEthic™ RHE).
- Application: Apply a defined quantity of **2-Ethyl-1,3-benzothiazole** (liquid) directly to the surface of the tissue culture.
- Controls: Run concurrent negative (e.g., PBS) and positive (e.g., 5% Sodium Dodecyl Sulfate) controls.
- Exposure & Incubation: Expose the tissues to the test chemical for a specified period (e.g., 60 minutes) followed by a post-exposure incubation period (e.g., 42 hours) in fresh medium.
- Viability Assessment: After incubation, determine tissue viability using the MTT assay. Viable cells reduce the yellow MTT tetrazolium salt to a purple formazan product.
- Data Analysis: Quantify the formazan by spectrophotometry after extraction. A chemical is identified as an irritant if the mean tissue viability is reduced below 50% compared to the negative control.

Conclusion

2-Ethyl-1,3-benzothiazole is a chemical that must be handled with care due to its classification as acutely harmful by multiple routes of exposure and as a significant skin, eye, and respiratory irritant. While direct data on its long-term toxicity is limited, the available information on structural analogs raises concerns regarding its potential for genotoxicity following metabolic activation. The documented mutagenicity of the parent benzothiazole and the carcinogenicity of 2-mercaptobenzothiazole provide a strong rationale for treating **2-Ethyl-1,3-benzothiazole** as a potential mutagen and/or carcinogen until specific data proving

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otherwise is generated. The experimental protocols outlined in this guide provide a clear pathway for obtaining the necessary data to perform a complete and robust risk assessment for this compound.

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